

An In-Depth Technical Guide to 4-Benzyl-2,2-dimethylmorpholine

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Compound of Interest

Compound Name: 4-Benzyl-2,2-dimethylmorpholine

CAS No.: 84761-04-6

Cat. No.: B2790483

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **4-Benzyl-2,2-dimethylmorpholine**, a substituted morpholine derivative with potential applications in catalysis and polymer science. While specific experimental data for this compound is limited in publicly accessible literature, this document synthesizes foundational knowledge, proposes a logical synthetic route, and discusses its potential physicochemical properties and applications based on established chemical principles and data from structurally related compounds. This guide is intended to serve as a foundational resource for researchers and professionals interested in the synthesis and utilization of this and similar N-substituted morpholine scaffolds.

Core Molecular Attributes

4-Benzyl-2,2-dimethylmorpholine is a heterocyclic organic compound characterized by a morpholine ring N-substituted with a benzyl group and featuring two methyl groups at the C2 position.

Table 1: Fundamental Molecular Properties

Property	Value	Source(s)
Molecular Formula	C ₁₃ H ₁₉ NO	[1]
Molecular Weight	205.30 g/mol	[2]
CAS Number	84761-04-6	

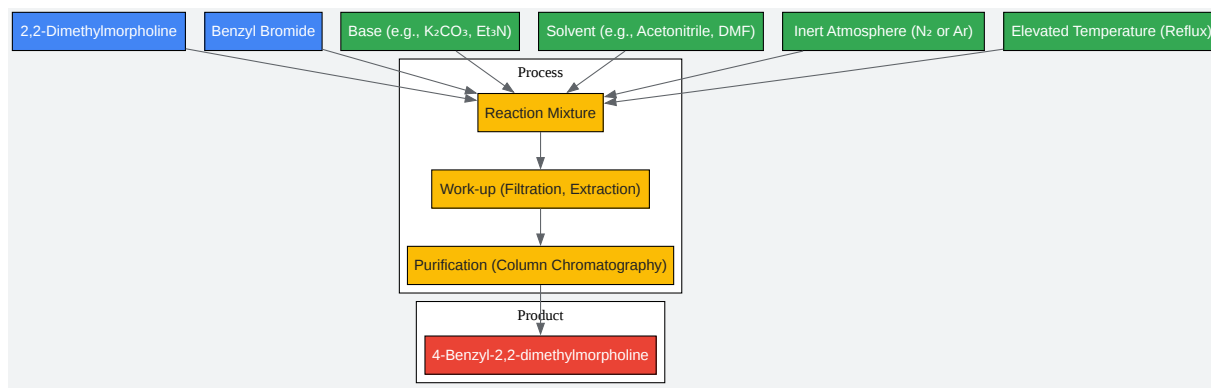
Caption: 2D Structure of **4-Benzyl-2,2-dimethylmorpholine**.

Proposed Synthesis Protocol

A definitive, peer-reviewed synthesis protocol for **4-Benzyl-2,2-dimethylmorpholine** is not readily available in the current body of scientific literature. However, a plausible and efficient synthetic route can be proposed based on the well-established N-alkylation of secondary amines, in this case, 2,2-dimethylmorpholine, with an appropriate benzylating agent.

Theoretical Synthesis Workflow: N-Alkylation

The proposed synthesis involves the nucleophilic substitution reaction between 2,2-dimethylmorpholine and benzyl bromide (or benzyl chloride), facilitated by a non-nucleophilic base to neutralize the resulting hydrohalic acid.



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Caption: Proposed workflow for the synthesis of **4-Benzyl-2,2-dimethylmorpholine**.

Step-by-Step Methodology (Proposed)

It is crucial to note that the following protocol is theoretical and requires experimental validation for optimization and safety assessment.

- **Reaction Setup:** To a round-bottom flask equipped with a magnetic stirrer and a reflux condenser under an inert atmosphere (N₂ or Argon), add 2,2-dimethylmorpholine (1.0 eq).
- **Solvent and Base Addition:** Dissolve the starting material in a suitable polar aprotic solvent such as acetonitrile or DMF. Add a non-nucleophilic base (e.g., potassium carbonate or triethylamine, 1.5-2.0 eq).

- **Addition of Benzylating Agent:** To the stirring suspension, add benzyl bromide (1.1 eq) dropwise at room temperature.
- **Reaction:** Heat the reaction mixture to reflux and monitor the progress of the reaction using Thin Layer Chromatography (TLC).
- **Work-up:** Upon completion, cool the reaction mixture to room temperature. If a solid precipitate (the hydrobromide salt of the base) is present, filter it off. The filtrate can be concentrated under reduced pressure. The residue is then taken up in a suitable organic solvent (e.g., ethyl acetate) and washed with water and brine.
- **Purification:** Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. The crude product can be purified by flash column chromatography on silica gel to yield the final product.

Physicochemical and Spectroscopic Characterization (Predicted)

While experimental data is not available, the physicochemical properties and spectroscopic signatures of **4-Benzyl-2,2-dimethylmorpholine** can be predicted based on its structure.

Predicted Physicochemical Properties

- **Appearance:** Likely a colorless to pale yellow oil or low-melting solid at room temperature.
- **Solubility:** Expected to be soluble in common organic solvents such as methanol, ethanol, chloroform, and ethyl acetate. Limited solubility in water is anticipated.
- **Boiling Point:** A relatively high boiling point is expected due to its molecular weight and polarity.
- **Stability:** Should be stable under normal laboratory conditions.

Predicted Spectroscopic Data

- **¹H NMR:** The proton NMR spectrum is expected to show characteristic signals for the benzyl group (aromatic protons between 7.2-7.4 ppm and a singlet for the benzylic CH₂ protons).

The morpholine ring protons will appear as multiplets in the upfield region, and the two methyl groups at the C2 position will likely appear as a singlet.

- ¹³C NMR: The carbon NMR spectrum should display signals for the aromatic carbons of the benzyl group, the benzylic carbon, the carbons of the morpholine ring, and the carbons of the two methyl groups.
- Mass Spectrometry (MS): The mass spectrum should show a molecular ion peak corresponding to the molecular weight of the compound ($m/z = 205.30$). Fragmentation patterns would likely involve the loss of the benzyl group or cleavage of the morpholine ring.
- Infrared (IR) Spectroscopy: The IR spectrum is expected to exhibit C-H stretching vibrations for the aromatic and aliphatic portions of the molecule, as well as C-N and C-O stretching bands characteristic of the morpholine ring.

Potential Applications

While specific applications for **4-Benzyl-2,2-dimethylmorpholine** are not extensively documented, its structural motifs suggest potential utility in several areas of chemical research and development.

Catalysis

N-substituted morpholines can act as ligands for transition metals, forming catalysts for various organic transformations. The nitrogen and oxygen atoms of the morpholine ring can coordinate with metal centers, and the substituents on the ring can be tailored to influence the steric and electronic properties of the catalyst. It is plausible that **4-Benzyl-2,2-dimethylmorpholine** could be explored as a ligand in catalytic processes such as cross-coupling reactions or asymmetric synthesis.

Polymer Science

Morpholine derivatives can be used as building blocks or additives in polymer chemistry. They can be incorporated into polymer backbones to modify properties such as solubility, thermal stability, and biocompatibility. As a tertiary amine, **4-Benzyl-2,2-dimethylmorpholine** could also potentially act as a catalyst or curing agent in certain polymerization reactions.

Pharmaceutical and Agrochemical Research

The morpholine ring is a privileged scaffold in medicinal chemistry, appearing in numerous approved drugs.[3] N-benzyl and dimethyl substitutions can modulate a compound's lipophilicity, metabolic stability, and interaction with biological targets. Therefore, **4-Benzyl-2,2-dimethylmorpholine** could serve as a valuable building block for the synthesis of novel bioactive compounds for screening in drug discovery and agrochemical research.

Safety and Handling

Specific safety and handling data for **4-Benzyl-2,2-dimethylmorpholine** are not available. However, based on the data for structurally similar compounds like 4-benzylmorpholine, the following precautions should be taken:

- **General Handling:** Handle in a well-ventilated area, preferably in a fume hood. Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.[4]
- **Inhalation:** Avoid inhaling vapors or mists. If inhaled, move to fresh air.[4]
- **Skin Contact:** Avoid contact with skin. In case of contact, wash off immediately with soap and plenty of water.[4]
- **Eye Contact:** Avoid contact with eyes. In case of contact, rinse immediately with plenty of water for at least 15 minutes and seek medical attention.[4]
- **Storage:** Store in a tightly closed container in a cool, dry, and well-ventilated place.[4]

Conclusion

4-Benzyl-2,2-dimethylmorpholine is a chemical compound with established core molecular properties but a limited public profile regarding its synthesis and application. This guide provides a foundational understanding of this molecule, including a proposed synthetic route and predicted characteristics. The structural features of this compound suggest its potential as a valuable tool in catalysis, polymer science, and as a scaffold in medicinal chemistry. Further experimental investigation is warranted to fully elucidate its properties and unlock its potential applications.

References

- ChemicalBook. (2025). 4-benzylmorpholine - Safety Data Sheet.
- Fisher Scientific. (2024). SAFETY DATA SHEET.
- Sigma-Aldrich. (2024). SAFETY DATA SHEET.
- TCI Chemicals. (2025). SAFETY DATA SHEET.
- Benchchem. (n.d.). 4-Benzyl-2,6-dimethylmorpholine | 61636-30-4.
- PubChem. (n.d.). 4-Benzylmorpholine | C₁₁H₁₅NO | CID 249546.
- PubChem. (n.d.). N-Benzoylmorpholine | C₁₁H₁₃NO₂ | CID 15114.
- PubChem. (n.d.). 2-Benzylmorpholine | C₁₁H₁₅NO | CID 125510.
- ChemicalBook. (n.d.). 4-benzyl-morpholine-2-carboxylic acid(769087-80-1) 1 h nmr.
- BOC Sciences. (n.d.). CAS 84761-04-6 **4-Benzyl-2,2-dimethylmorpholine**.
- Yakhshilikova, Z., Kholikov, T., Zhurakulov, S., & Turgunov, K. (2025). Synthesis and crystal structure of 4-benzyl-4-pentylmorpholin-4-ium chloride.
- Al-Tamiemi, E. O., & Jasim, S. (2016).
- The Royal Society of Chemistry. (n.d.). Supporting Information to the manuscript Transfer Hydrogenation of Aldehydes and Ketones Catalyzed by an Aminophosphinite POCNH Pincer Complex of Ni(II).
- An updated review on morpholine derivatives with their pharmacological actions. (2022). World Journal of Pharmaceutical Research, 11(7), 2218-2231.
- Yakhshilikova, Z., Kholikov, T., Zhurakulov, S., & Turgunov, K. (2025). Synthesis and crystal structure of 4-benzyl-4-pentylmorpholin-4-ium chloride.
- Yakhshilikova, Z., Kholikov, T., Zhurakulov, S., & Turgunov, K. (2025). Synthesis and crystal structure of 4-benzyl-4-pentyl-morpholin-4-ium chloride. PubMed.
- Rezaei Sameti, M. (2011). 17O NMR parameters of some substituted benzyl ethers components: Ab initio study. Arabian Journal of Chemistry.
- CP Lab Safety. (n.d.). **4-Benzyl-2,2-dimethylmorpholine**, 95% Purity, C₁₃H₁₉NO, 250 mg.
- PubChem. (n.d.). N'-Benzyl-N-(3-morpholin-4-yl-propyl)-5-nitro-pyrimidine-2,4,6-triamine.
- Poddubov, A. I., Baevskii, M. Yu., & Tsikalov, V. V. (2013). Morpholines. Synthesis and Biological Activity. Russian Journal of Organic Chemistry, 49(6), 787-813.
- Merino, P., Franco, S., Merchan, F. L., & Tejero, T. (1998). (1R,2S)-N-Benzyl-N-[(2,2-dimethyl-1,3-dioxolan-4-yl)-(2-benzofuryl)methyl] Hydroxylamine. Molecules, 3(5), M77.
- PubChem. (n.d.). 4-Benzyl 2-methyl morpholine-2,4-dicarboxylate | C₁₄H₁₇NO₅ | CID 19839044.
- ResearchGate. (n.d.). N-Alkylation of morpholine with benzyl alcohols using NiCuFeOx catalyst.
- PubChem. (n.d.). 2-Benzyl-2-(dimethylamino)-1-(4-(morpholin-4-yl)phenyl)butan-1-one | C₂₃H₃₀N₂O₂ | CID 86171.

- Li, H., et al. (2018). 4-N,N-Dimethylaminopyridine Promoted Selective Oxidation of Methyl Aromatics with Molecular Oxygen. *Molecules*, 23(10), 2469.

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- [1. calpaclab.com](http://calpaclab.com) [calpaclab.com]
- [2. buildingblock.bocsci.com](http://buildingblock.bocsci.com) [buildingblock.bocsci.com]
- [3. researchgate.net](http://researchgate.net) [researchgate.net]
- [4. chemicalbook.com](http://chemicalbook.com) [chemicalbook.com]
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